

Application Notes and Protocols for Derivatization with 9-(Chloromethyl)anthracene

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Compound of Interest

Compound Name: 9-(Chloromethyl)anthracene

Cat. No.: B151802

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Introduction

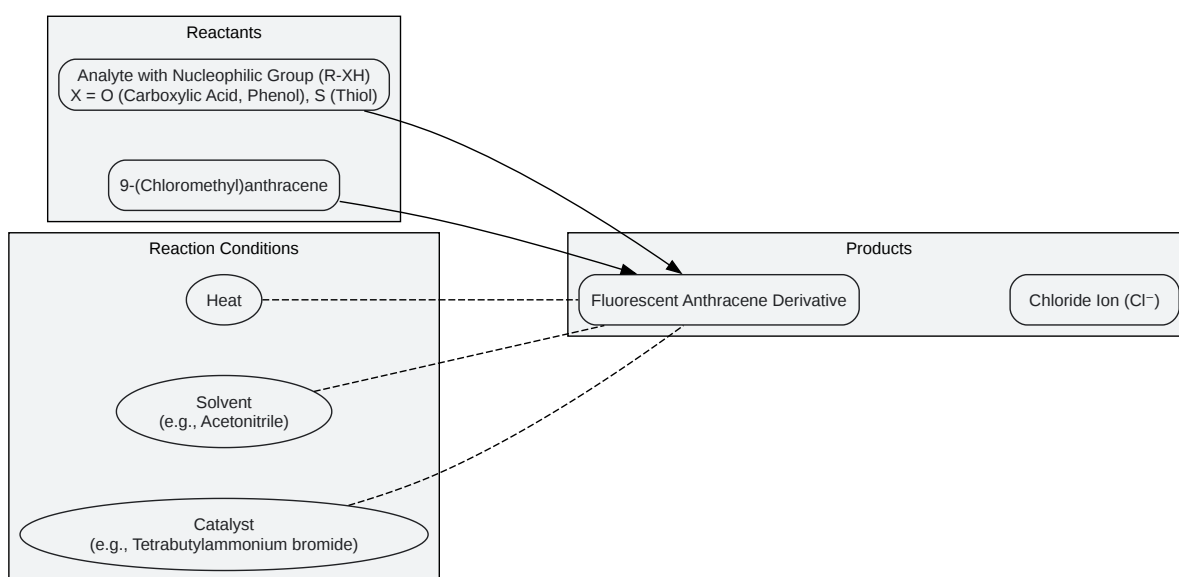
9-(Chloromethyl)anthracene (9-CMA) is a versatile derivatizing agent widely employed in analytical chemistry to enhance the detection of various analytes, particularly those lacking a native chromophore or fluorophore.^[1] Its primary application lies in pre-column derivatization for High-Performance Liquid Chromatography (HPLC) with fluorescence detection (FLD), a technique that offers high sensitivity and selectivity.^{[2][3]} The anthracene moiety of 9-CMA imparts strong fluorescence to the derivatized analyte, allowing for quantification at very low concentrations.^[1]

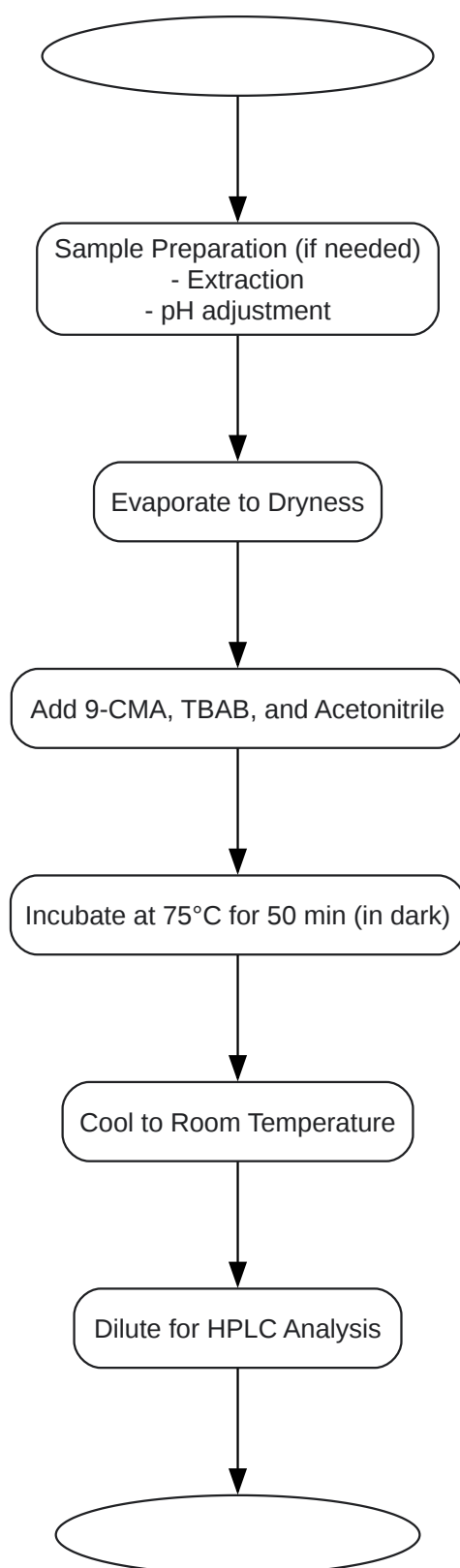
This document provides a comprehensive guide to the derivatization reaction with 9-CMA, focusing on its well-established application for carboxylic acids and fatty acids. It also briefly discusses its potential use for other functional groups such as phenols and thiols. Included are detailed experimental protocols, quantitative data, and diagrams to facilitate the successful implementation of this derivatization strategy in a research and development setting.

Principle of Derivatization

The derivatization reaction with **9-(Chloromethyl)anthracene** is a nucleophilic substitution reaction. The nucleophile, typically a deprotonated carboxylic acid, phenol, or thiol, attacks the electrophilic carbon of the chloromethyl group on the anthracene ring, displacing the chloride ion and forming a stable, highly fluorescent ester, ether, or thioether derivative, respectively.

The general reaction mechanism is illustrated below:





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References

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- 3. Application of a fluorescent derivatization reagent 9-chloromethyl anthracene on determination of carboxylic acids by HPLC - PubMed [pubmed.ncbi.nlm.nih.gov]
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